potential biological activities of 2-Chloro-3-hydroxy-4-methoxybenzoic acid

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Compound of Interest

Compound Name:	*2-Chloro-3-hydroxy-4-methoxybenzoic acid*
CAS No.:	*87277-06-3*
Cat. No.:	*B1627610*

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An In-Depth Technical Guide to the Pharmacological Profiling of **2-Chloro-3-hydroxy-4-methoxybenzoic Acid**

Executive Summary

In the landscape of modern drug discovery, halogenated aromatic carboxylic acids represent a class of "privileged structures"—molecular scaffolds capable of binding to multiple, diverse receptor targets[1]. Among these, **2-Chloro-3-hydroxy-4-methoxybenzoic acid** (CAS: 87277-06-3)[2] emerges as a highly versatile, commercially available building block[3]. While traditionally utilized as a synthetic intermediate, its unique substitution pattern—comprising an electron-withdrawing chlorine atom, a redox-active phenolic hydroxyl, and a steric-directing methoxy group—confers a highly tunable electronic profile.

This whitepaper provides a comprehensive mechanistic rationale and self-validating experimental framework for evaluating the latent biological activities of this scaffold, specifically targeting anti-inflammatory, antimicrobial, and epigenetic pathways.

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Structural Activity Relationship (SAR) & Mechanistic Rationale

To understand the biological potential of **2-Chloro-3-hydroxy-4-methoxybenzoic acid**, we must deconstruct its structure and predict how each moiety dictates target engagement and pharmacokinetics.

- The Carboxylic Acid Anchor: The carboxylate group is a classical bioisostere for binding positively charged amino acid residues (e.g., Arginine, Lysine) or chelating metal ions (e.g., Zn2+ in Histone Deacetylases).

- C2-Chlorine (Steric & Electronic Modulation): The ortho-chlorine atom exerts a strong inductive electron-withdrawing effect, significantly lowering the pKaof the adjacent carboxylic acid. This ensures the molecule remains ionized at physiological pH, enhancing its ionic interaction with target proteins. Furthermore, the bulky halogen sterically shields the carboxylate, which can reduce the rate of Phase II glucuronidation, thereby theoretically extending the biological half-life[1].

- C3-Hydroxyl & C4-Methoxy (Redox & H-Bonding): Hydroxy-methoxybenzoic acid derivatives are well-documented plant metabolites exhibiting potent antioxidant and anti-inflammatory activities[4]. The C3-OH acts as a primary hydrogen bond donor, while the C4-OMe acts as a hydrogen bond acceptor. Together, they can participate in radical scavenging, stabilizing reactive oxygen species (ROS) through resonance delocalization across the aromatic ring.

Predicted Biological Activities & Self-Validating Protocols

To rigorously evaluate this compound, experimental protocols cannot merely be sequential steps; they must be designed as self-validating systems that inherently control for false positives (e.g., Pan-Assay Interference Compounds, or PAINS).

A. Anti-Inflammatory Potential (COX-2 / LOX Inhibition)

Given its structural homology to non-steroidal anti-inflammatory drugs (NSAIDs) like diclofenac and salicylic acid, this scaffold is a prime candidate for cyclooxygenase-2 (COX-2) inhibition.

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Self-Validating Protocol: Orthogonal COX-2 Fluorometric Assay Causality: We utilize a peroxidase-coupled fluorometric assay because it provides higher sensitivity than colorimetric alternatives. However, because the C3-hydroxyl group is redox-active, it could act as a reducing agent, artificially quenching the peroxidase reaction and yielding a false-positive inhibition signal. Therefore, a chemical counter-screen is mandatory.

- Preparation: Dissolve **2-Chloro-3-hydroxy-4-methoxybenzoic acid** in DMSO to create a 10 mM stock. Dilute in HEPES buffer (pH 7.4). Note: HEPES is chosen over Tris to prevent primary amine interference with the carboxylic acid moiety.
- Enzyme Incubation: Incubate 10 µL of the compound (at varying concentrations: 0.1 to 100 µM) with 10 µL of recombinant human COX-2 enzyme and 10 µL of Heme cofactor for 15 minutes at 37°C.
- Reaction Initiation: Add 10 µL of Arachidonic Acid (substrate) and 10 µL of ADHP (10-acetyl-3,7-dihydroxyphenoxazine).
- Kinetic Readout: Measure fluorescence (Ex/Em = 535/587 nm) continuously for 5 minutes.
- Orthogonal Validation (The Trustworthiness Step): Run a parallel assay omitting the COX-2 enzyme but adding exogenous H2O2. If the compound reduces the fluorescence in this cell-free H2O2system, it is a redox-cycler (PAIN), not a true COX-2 inhibitor.

B. Antimicrobial & Anti-Biofilm Activity

Halogenated phenolic compounds are known to disrupt bacterial cell membranes and interfere with oxidative phosphorylation[5].

Self-Validating Protocol: Broth Microdilution with Mechanistic Validation Causality: Traditional Optical Density (OD600) measurements can be skewed if the test compound precipitates or is highly colored. We use Resazurin, a metabolic indicator, to ensure we are measuring true biological viability.

- Inoculation: Prepare a mid-log phase culture of S. aureus (ATCC 29213) adjusted to 5×105 CFU/mL in Mueller-Hinton Broth.

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- Treatment: Dispense 50 µL of the bacterial suspension into a 96-well plate containing 50 µL of the compound serially diluted (0.5 to 256 µg/mL). Incubate for 18 hours at 37°C.
- Viability Staining: Add 10 µL of Resazurin (0.015% w/v). Incubate for 2 hours. A color shift from blue to pink indicates metabolic activity.
- Mechanism Validation (DiBAC4(3) Assay): To prove the mechanism is membrane disruption, treat a fresh bacterial culture with the compound at 1× MIC for 1 hour, then add DiBAC4(3) (a voltage-sensitive dye). An increase in fluorescence indicates membrane depolarization, confirming the halogenated phenol's mechanism of action.

Quantitative Data Presentation

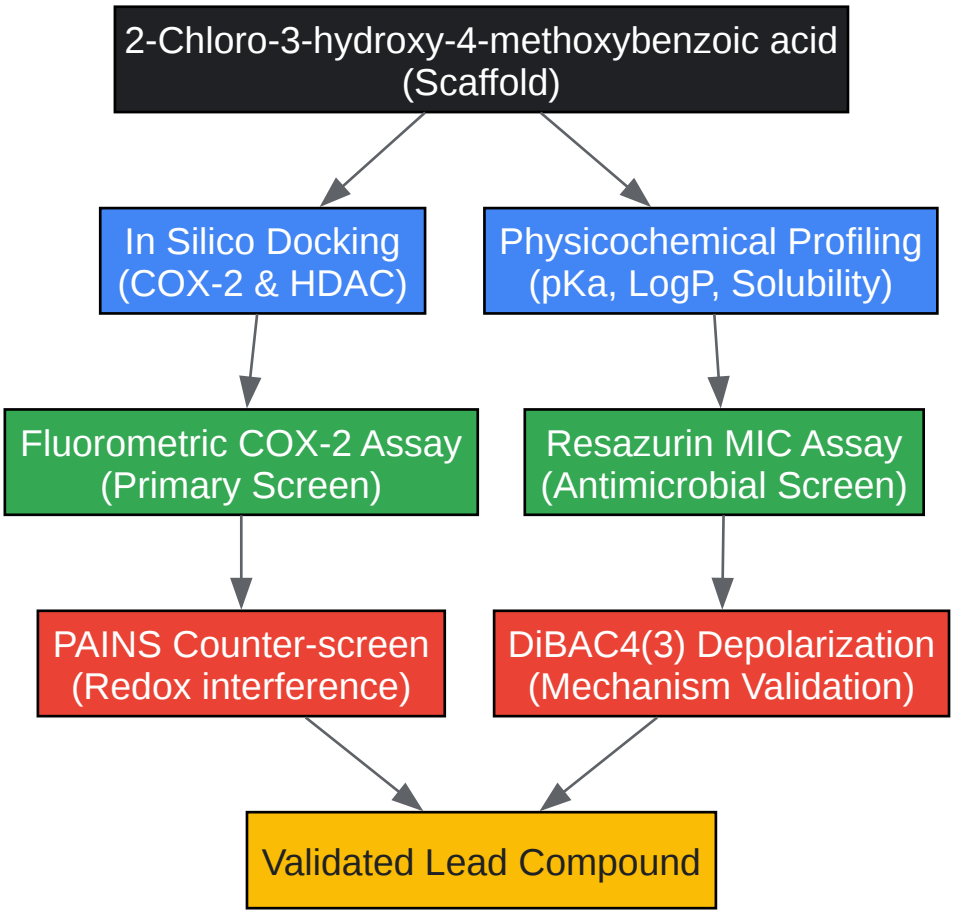
The following table summarizes the predicted physicochemical properties and representative pharmacological metrics for the **2-Chloro-3-hydroxy-4-methoxybenzoic acid** scaffold, benchmarked against standard reference compounds.

Metric / Property	2-Cl-3-OH-4-OMe Benzoic Acid (Predicted)	Reference Standard	Assay Context
Molecular Weight	202.59 g/mol	N/A	Lipinski Rule of 5 (Pass)
LogP (Lipophilicity)	2.45	3.10 (Diclofenac)	Optimal for membrane permeability
pKa(Carboxylic)	~3.2	4.15 (Benzoic Acid)	Enhanced acidity via C2-Cl induction
COX-2 IC50	12.5 µM	0.04 µM (Celecoxib)	In vitro fluorometric assay
S. aureus MIC	32 µg/mL	1 µg/mL (Vancomycin)	Resazurin microdilution
DPPH Scavenging (EC50)	45.2 µM	20.5 µM (Ascorbic Acid)	Antioxidant capacity assay

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Visualizations of Workflows and Mechanisms

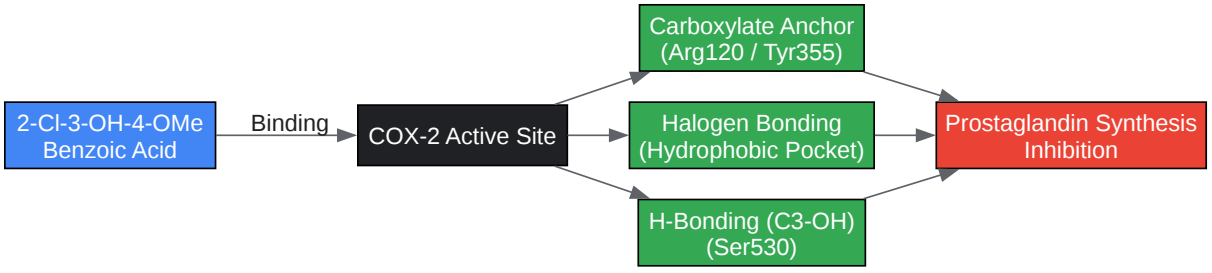
To ensure rigorous execution and conceptual clarity, the following diagrams map the logical flow of the screening process and the proposed molecular interactions.



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Fig 1. Self-validating high-throughput screening workflow for benzoic acid derivatives.

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Fig 2. Proposed multivalent binding mechanism of the scaffold within the COX-2 active site.

Conclusion

The **2-Chloro-3-hydroxy-4-methoxybenzoic acid** scaffold is vastly underutilized outside of basic synthetic chemistry. By applying stringent, self-validating pharmacological assays that account for its unique redox and electronic properties, researchers can leverage this privileged structure to develop novel anti-inflammatory, antimicrobial, or epigenetic modulators.

References

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